

# what is the origin of Primocarcin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Primocarcin*

Cat. No.: *B14178731*

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An in-depth technical guide on the core aspects of **Primocarcin** for researchers, scientists, and drug development professionals.

## Abstract

**Primocarcin**, also known by its chemical name 5-acetamido-4-oxohex-5-enamide, is a natural product with notable antitumor properties. This document provides a comprehensive overview of the origin, biological activity, and known characteristics of **Primocarcin**. Due to the limited availability of recent research, this guide synthesizes the foundational information from early studies to serve as a resource for modern scientific exploration.

## Origin and Discovery

**Primocarcin** is a metabolite produced by the lichen *Cladonia leptoclada*, a member of the Cladoniaceae family. The name "**Primocarcin**" is derived from "primo" (first) and "carcin" (cancer), reflecting its early identification as a potential antitumor agent<sup>[1]</sup>.

## Chemical Properties

The fundamental chemical properties of **Primocarcin** are summarized in the table below.

| Property         | Value  |
|------------------|--|
| Chemical Formula | C <sub>8</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub> |
| Molecular Weight | 184.19 g/mol   |
| IUPAC Name       | 5-acetamido-4-oxohex-5-enamide                               |
| Synonyms         | Primocarcin, 5-(Acetylamino)-4-oxo-5-hexenamide              |
| Spectral Data    | UV, IR spectra available (as per historical literature)      |

## Biological Activity

**Primocarcin** has demonstrated antitumor activity in preclinical models. Early studies highlighted its efficacy against specific tumor cell lines.

## Antitumor Activity

The primary biological activity reported for **Primocarcin** is its effect against certain cancers. The available in vivo data is presented in the table below.

| Tumor Model               | Dosing Range (mg/kg) | Outcome            |
|---------------------------|----------------------|--------------------|
| Ehrlich Ascites Carcinoma | 20-200               | T/C Ratio: 135-152 |
| Crocker Sarcoma 180       | Not Specified        | Active             |

T/C Ratio: A measure of antitumor efficacy, representing the median survival time of the treated group divided by the median survival time of the control group, multiplied by 100. A T/C ratio > 125 is generally considered significant.

## Toxicity

Initial toxicological assessments in murine models have been reported.

| Route of Administration | LD <sub>50</sub> (mg/kg) |
|-------------------------|--------------------------|
| Intraperitoneal (mice)  | 50-60                    |
| Intravenous (mice)      | 300                      |

## Mechanism of Action and Signaling Pathways

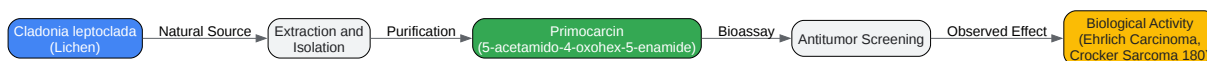
Currently, there is no publicly available information detailing the specific mechanism of action or the signaling pathways modulated by **Primocarcin**. The historical literature focuses on its discovery and initial antitumor screening, but does not delve into its molecular targets or cellular effects. This represents a significant knowledge gap and a potential area for future research.

## Experimental Protocols

Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Primocarcin** are not available in recently published literature. The original research articles from the mid-20th century, which would contain these methodologies, are not readily accessible through modern scientific databases.

## Logical Relationships and Workflows

The logical flow from the natural source to the observed biological activity of **Primocarcin** can be visualized as follows. This diagram illustrates the general process of natural product drug discovery as it would have applied to **Primocarcin**.



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## References

- 1. [inis.iaea.org](https://inis.iaea.org) [[inis.iaea.org](https://inis.iaea.org)]
- To cite this document: BenchChem. [what is the origin of Primocarcin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14178731#what-is-the-origin-of-primocarcin>]

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